

Material Safety Data Sheet (MSDS) for "LM 2005"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: LM 2005
CAS No.: 10238-07-0
Cat. No.: B1674961

[Get Quote](#)

An In-depth Technical Guide to the Material Safety Data Sheet for **LM 2005** (Liqui Moly Diesel Purge)

This technical guide provides a comprehensive overview of the Material Safety Data Sheet (MSDS) for **LM 2005**, commercially known as Liqui Moly Diesel Purge. The information is intended for researchers, scientists, and drug development professionals who may handle this substance for analytical or experimental purposes. This document details the chemical properties, potential hazards, and prescribed safety protocols associated with its use.

Product Identification and Composition

Liqui Moly Diesel Purge, product number 2005, is a chemical additive designed to clean diesel fuel systems.^{[1][2][3]} Its primary application is the removal of deposits from injection nozzles and the combustion chamber.^{[2][4]}

The hazardous components of this mixture are detailed in the table below. The primary constituent is a hydrotreated light petroleum distillate, which places this product in the category of combustible liquids.

Component	CAS Number	Concentration (%)
Distillates (petroleum), hydrotreated light	64742-47-8	80 - 100
2-Ethylhexyl nitrate	27247-96-7	1 - 5

Data sourced from Liqui Moly
Diesel Purge Safety Data
Sheet.[\[5\]](#)

Hazard Identification and Classification

LM 2005 is classified as a combustible liquid and presents several health and environmental hazards.[\[5\]](#)[\[6\]](#)[\[7\]](#) The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification is summarized below.

Hazard Class	Category	Hazard Statement
Flammable liquids	4	H227: Combustible liquid
Aspiration hazard	1	H304: May be fatal if swallowed and enters airways
Hazardous to the aquatic environment – Acute Hazard	3	H402: Harmful to aquatic life
Hazardous to the aquatic environment – Chronic Hazard	3	H412: Harmful to aquatic life with long lasting effects

Data sourced from Liqui Moly
Diesel Purge Safety Data
Sheet.[\[5\]](#)[\[6\]](#)

Potential Health Effects:

- Inhalation: Vapors or mists at elevated temperatures may cause respiratory irritation.[\[6\]](#)
- Skin Contact: Prolonged or repeated contact can lead to defatting of the skin, resulting in dryness, irritation, and dermatitis.[\[6\]](#)[\[7\]](#)

- Eye Contact: May cause minor eye irritation.[6]
- Ingestion: Ingestion poses a significant aspiration hazard, which can be fatal. It may also cause gastrointestinal irritation, nausea, and vomiting.[6][7]

Physical and Chemical Properties

The physical and chemical characteristics of **LM 2005** are crucial for safe handling and storage.

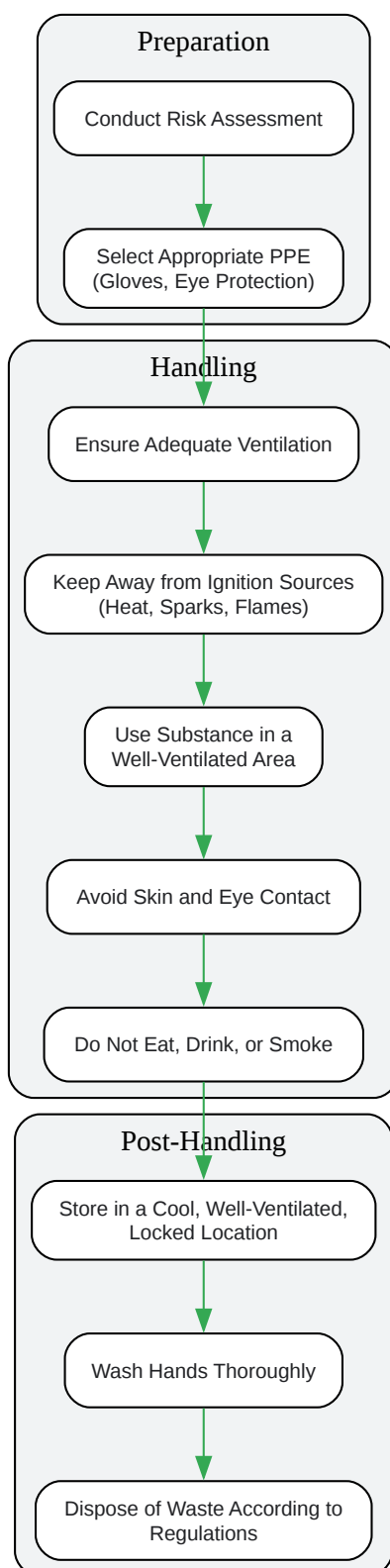
Property	Value
Appearance	Clear, yellowish liquid
Odor	Characteristic
Flash Point	63 °C (145.4°F)
Solubility in water	Insoluble
Relative Density	0.797
Data sourced from Liqui Moly Diesel Purge Safety Data Sheet.[6]	

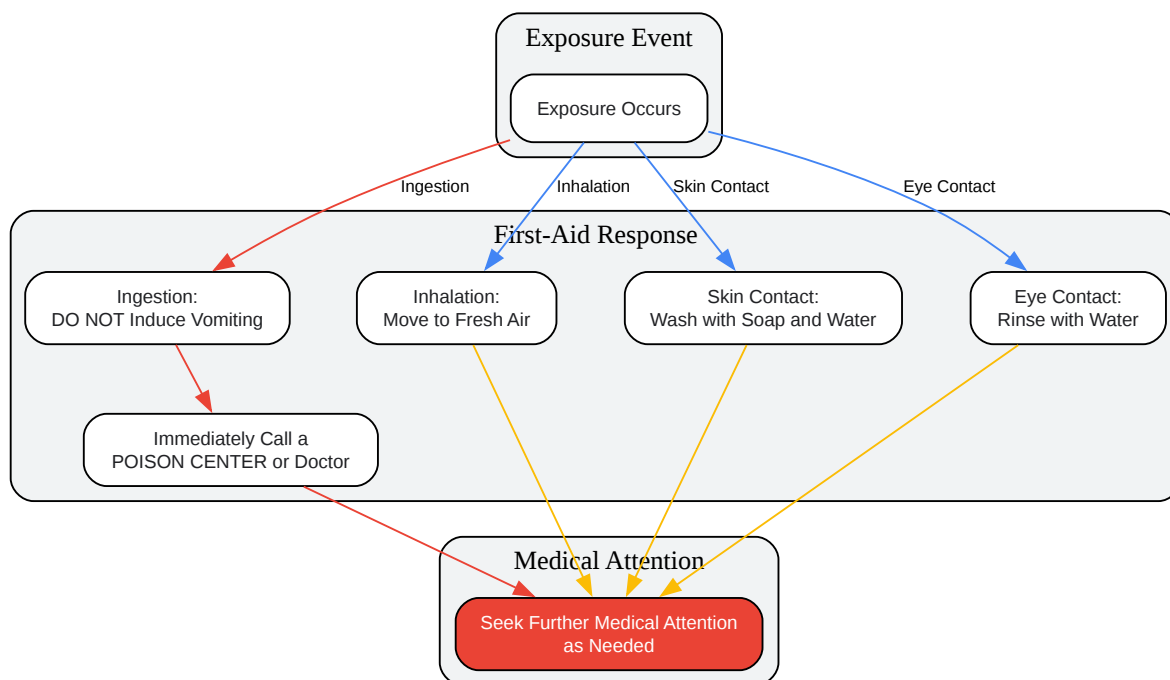
Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are derived from the safety data sheets and are critical for the safe handling and use of **LM 2005** in a laboratory or research setting.

Personal Protective Equipment (PPE) and Handling

A risk assessment should be conducted before handling. The following diagram outlines the general workflow for safe handling.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.liqui-moly.com [static.liqui-moly.com]
- 2. liqui-moly-shop.ch [liqui-moly-shop.ch]
- 3. europaparts.com [europaparts.com]
- 4. fb-tuning.de [fb-tuning.de]

- [5. static.liqui-moly.com \[static.liqui-moly.com\]](#)
- [6. static.liqui-moly.com \[static.liqui-moly.com\]](#)
- [7. media.napaonline.com \[media.napaonline.com\]](#)
- To cite this document: BenchChem. [Material Safety Data Sheet (MSDS) for "LM 2005"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1674961/docs#material-safety-data-sheet-msds-for-lm-2005\]](https://www.benchchem.com/product/b1674961/docs#material-safety-data-sheet-msds-for-lm-2005)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

